

# Application Note: Protocol for In Vitro Susceptibility Testing of Ceftazidime-Avibactam

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: Avibactam sodium, (+)-

CAS No.: 1383814-68-3

Cat. No.: B1437214

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## Introduction & Mechanism of Action

Ceftazidime-avibactam (CZA) represents a critical therapeutic option for multidrug-resistant (MDR) Gram-negative infections, particularly those driven by carbapenem-resistant Enterobacterales (CRE) and *Pseudomonas aeruginosa*.

To accurately test CZA in vitro, one must understand the interaction between its two components:

- Ceftazidime (CAZ): A third-generation cephalosporin that inhibits cell wall synthesis by binding to Penicillin-Binding Proteins (PBPs).
- Avibactam (AVI): A diazabicyclooctane (DBO) non-lactam-lactamase inhibitor. Unlike clavulanate or tazobactam, avibactam forms a covalent, reversible amide bond with the serine residue of the lactamase active site.

Expert Insight: Avibactam restores ceftazidime activity against Ambler Class A (e.g., KPC, ESBLs), Class C (AmpC), and some Class D (OXA-48) enzymes. Crucially, it is inactive against Class B metallo-

-lactamases (MBLs) like NDM, VIM, and IMP. Therefore, this protocol includes a logic step to rule out MBLs, as CZA testing on confirmed MBL producers is clinically futile.

## Principle of the Assay: The "Fixed Concentration" Rule

Unlike standard antibiotic testing where the drug is diluted in a 2-fold series, CZA testing requires a fixed concentration of inhibitor.

- Ceftazidime: Diluted in log series (e.g., 0.125 to 128 µg/mL).
- Avibactam: Held constant at 4 µg/mL in all wells, regardless of the ceftazidime concentration.

Why? Pharmacokinetic/Pharmacodynamic (PK/PD) modeling demonstrates that maintaining a threshold concentration of avibactam is more predictive of in vivo efficacy than maintaining a fixed ratio (e.g., 2:1).

## Materials & Reagents

- Active Pharmaceutical Ingredients (API):
  - Ceftazidime pentahydrate (potency correction required).
  - Avibactam sodium (potency correction required).
- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
  - QC Check: Calcium (20–25 mg/L) and Magnesium (10–12.5 mg/L).
- Solvents:
  - Ceftazidime: Dissolve in saturated sodium carbonate solution or DMSO if specified; dilute in water.
  - Avibactam: Soluble in water.

## Protocol A: Broth Microdilution (Reference Method)

Standard: CLSI M07 / ISO 20776-1

### Step 1: Stock Solution Preparation

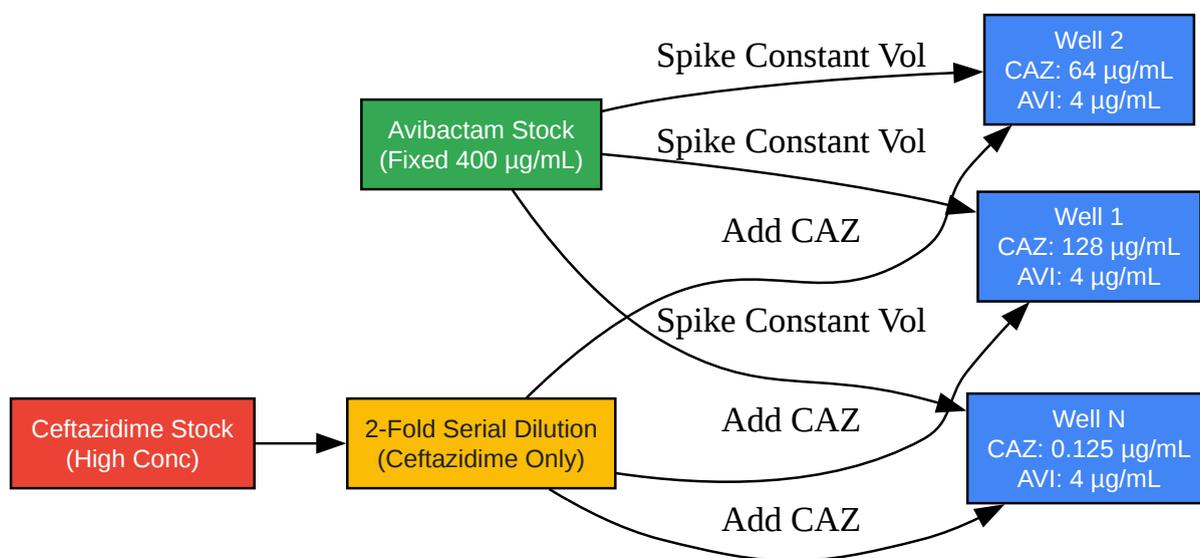
Prepare 100x stock solutions.

- Avibactam Stock: Prepare at 400  $\mu\text{g}/\text{mL}$ . (When diluted 1:100 into the assay, the final concentration will be 4  $\mu\text{g}/\text{mL}$ ).
- Ceftazidime Stock: Prepare at 12,800  $\mu\text{g}/\text{mL}$  (or higher depending on desired range).

### Step 2: Intermediate Dilution Scheme

You cannot simply serially dilute the combination. You must serially dilute the Ceftazidime first, then add the fixed Avibactam.

Workflow Diagram: Plate Preparation



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Caption: Logic flow for creating microdilution plates with variable antibiotic and fixed inhibitor concentrations.

## Step 3: Execution

- Dispense Media: Add 50  $\mu$ L of CAMHB to all wells of a 96-well plate.
- Add Antibiotics: Add 50  $\mu$ L of the 2x Ceftazidime/Avibactam mix to appropriate wells.
  - Self-Validation: Ensure the final volume is 100  $\mu$ L before inoculation. The final concentration of Avibactam must be 4  $\mu$ g/mL in every well.
- Inoculum: Prepare a 0.5 McFarland suspension of the test organism. Dilute to achieve CFU/mL in the final well.
- Incubation: 35  $\pm$  2°C for 16–20 hours in ambient air.

## Protocol B: Disk Diffusion (Screening)

Note: Disk mass standards differ between US (CLSI) and Europe (EUCAST).

### Disk Selection

- CLSI (USA): 30  $\mu$ g Ceftazidime / 20  $\mu$ g Avibactam (30/20).[1]
- EUCAST (Europe): 10  $\mu$ g Ceftazidime / 4  $\mu$ g Avibactam (10/4).[2]
- Warning: Using the wrong disk with the wrong breakpoint table will yield erroneous results (Major Errors).

### Procedure

- Lawn Preparation: Swab a 0.5 McFarland suspension onto a Mueller-Hinton Agar (MHA) plate.
- Disk Application: Place the CZA disk firmly on the surface.
- Incubation: 35  $\pm$  2°C for 16–18 hours.
- Measurement: Measure the diameter of the zone of inhibition to the nearest mm.

- Expert Note: Ignore faint growth of tiny colonies within the zone (often seen with *Proteus* spp.) or film growth.

## Quality Control (QC)

A valid assay must fall within specific ranges for control strains. If QC fails, patient/experimental results must be discarded.

Table 1: CLSI QC Ranges (30/20 µg Disk & BMD)

Organism	ATCC Strain	MIC Range (µg/mL)	Disk Diffusion (mm)
<i>K. pneumoniae</i>	700603 (ESBL+)	1/4 – 4/4	18 – 24
<i>P. aeruginosa</i>	27853	1/4 – 4/4	21 – 27
<i>E. coli</i>	25922	0.12/4 – 0.5/4	24 – 30
<i>E. coli</i>	35218	0.06/4 – 0.25/4	27 – 33

Note: *K. pneumoniae* ATCC 700603 is critical as it produces SHV-18 (ESBL), verifying the activity of avibactam. Ceftazidime alone would have an MIC >16 µg/mL.

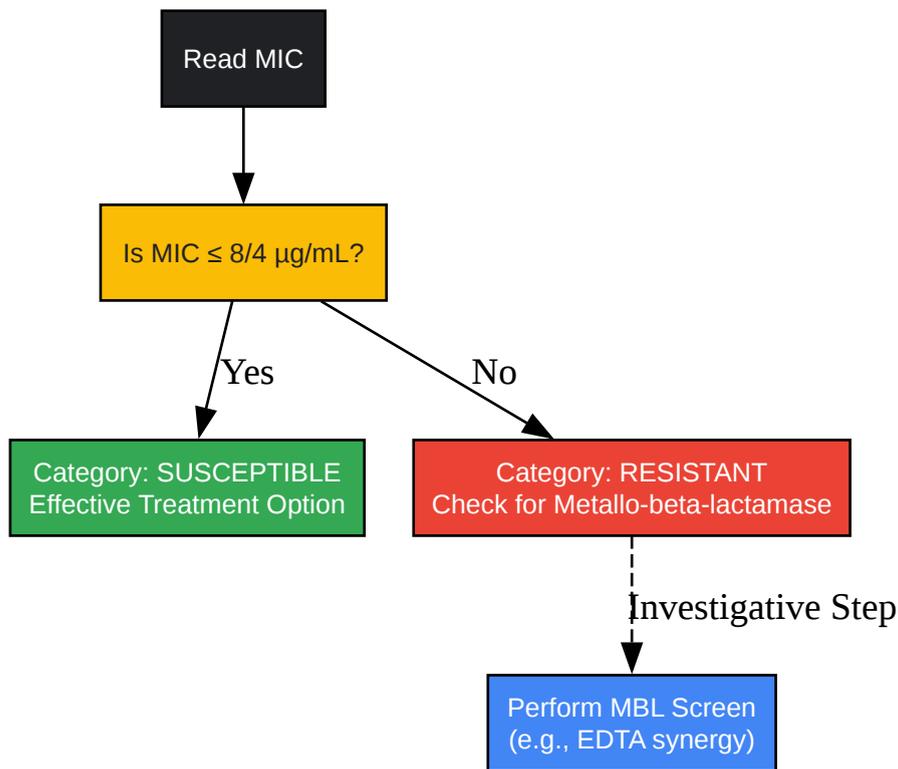
## Data Analysis & Interpretation

Interpret MICs based on the relevant regulatory body.<sup>[3]</sup>

Table 2: Clinical Breakpoints (CLSI M100-Ed35, 2025)

Organism Group	Susceptible (S)	Resistant (R)
Enterobacterales	≤ 8/4 µg/mL	≥ 16/4 µg/mL
<i>P. aeruginosa</i>	≤ 8/4 µg/mL	≥ 16/4 µg/mL

Decision Logic for Interpretation



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Caption: Decision tree for interpreting MIC results and triggering secondary resistance mechanism screening.

## Troubleshooting & Expert Insights

- The "Skipped Well" Phenomenon:
  - Observation: Growth in well 4, no growth in well 5, growth in well 6.
  - Cause: Contamination or improper pipetting of the viscous avibactam stock.
  - Solution: Discard result and repeat. Ensure avibactam is vortexed thoroughly.
- Enzyme Stability:
  - Avibactam is stable, but ceftazidime can degrade if subjected to repeated freeze-thaw cycles. Aliquot stocks immediately after preparation.
- False Resistance in Pseudomonas:

- High-level efflux pump overexpression (MexAB-OprM) can sometimes push MICs to 16-32 µg/mL even in the absence of MBLs. Molecular characterization (PCR) is recommended for resistant isolates in drug development studies.

## References

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